Bioactivity Screening of Phe-Asp and its Analogs: A Comparative Guide

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Compound of Interest

Compound Name:	*Phe-Asp*
CAS No.:	*22828-05-3*
Cat. No.:	*B3253860*

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The dipeptide Phenylalanine-Aspartic acid (**Phe-Asp**) and its analogs are subjects of growing interest in biomedical research due to their potential therapeutic applications. This guide provides a comparative analysis of the bioactivity of **Phe-Asp** and related peptides, focusing on their angiotensin-converting enzyme (ACE) inhibitory, antioxidant, and anti-inflammatory properties. The information is intended for researchers, scientists, and drug development professionals, offering a compilation of experimental data, detailed protocols, and visual representations of relevant biological pathways.

Comparative Bioactivity Data

The bioactivity of **Phe-Asp** and its analogs varies depending on the specific assay and the structural modifications of the peptide. The following table summarizes key quantitative data from various studies to facilitate a direct comparison of their potency.

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Peptide/Analog	Bioactivity Assay	IC50 / Ki Value	Source
Phe-Asp	ACE Inhibition (rabbit enzyme)	Ki: 11 µM	[1]
Phe-Gly-Met-Pro-Leu-Asp-Arg	ACE Inhibition	IC50: 219.35 µM	[2]
Met-Glu-Leu-Val-Leu-Arg	ACE Inhibition	IC50: 236.85 µM	[2]
Ala-Asp-Ala-Phe	Antioxidant (Linoleic acid model)	-	[3]
Asp-Gln-Thr-Phe	Anti-inflammatory (LPS-induced RAW264.7 cells)	-	[4]
PSGY	Antioxidant (DPPH)	IC50: 1.116 mg/mL	[5]
PAGY	Antioxidant (DPPH)	IC50: 5.38 mg/mL	[5]
VGFC	Antioxidant (DPPH)	IC50: 0.51 mg/mL	[6]
VGFC	Antioxidant (ABTS)	IC50: 0.53 mg/mL	[6]

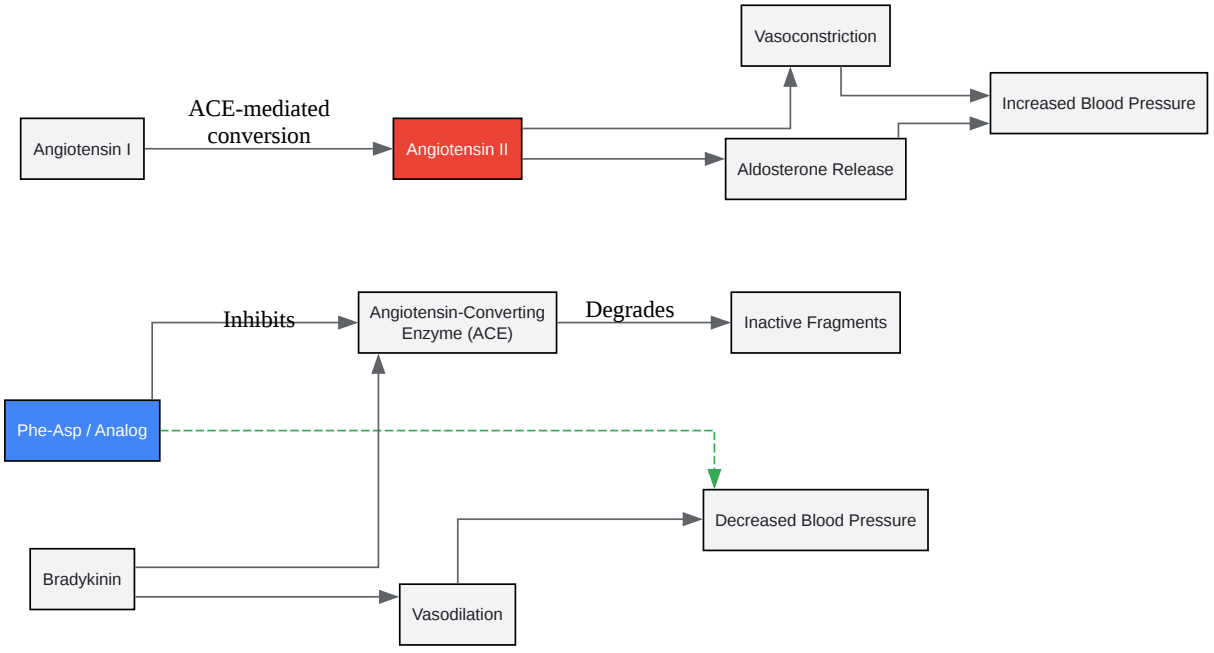
Key Bioactivities and Underlying Mechanisms

Angiotensin-Converting Enzyme (ACE) Inhibition

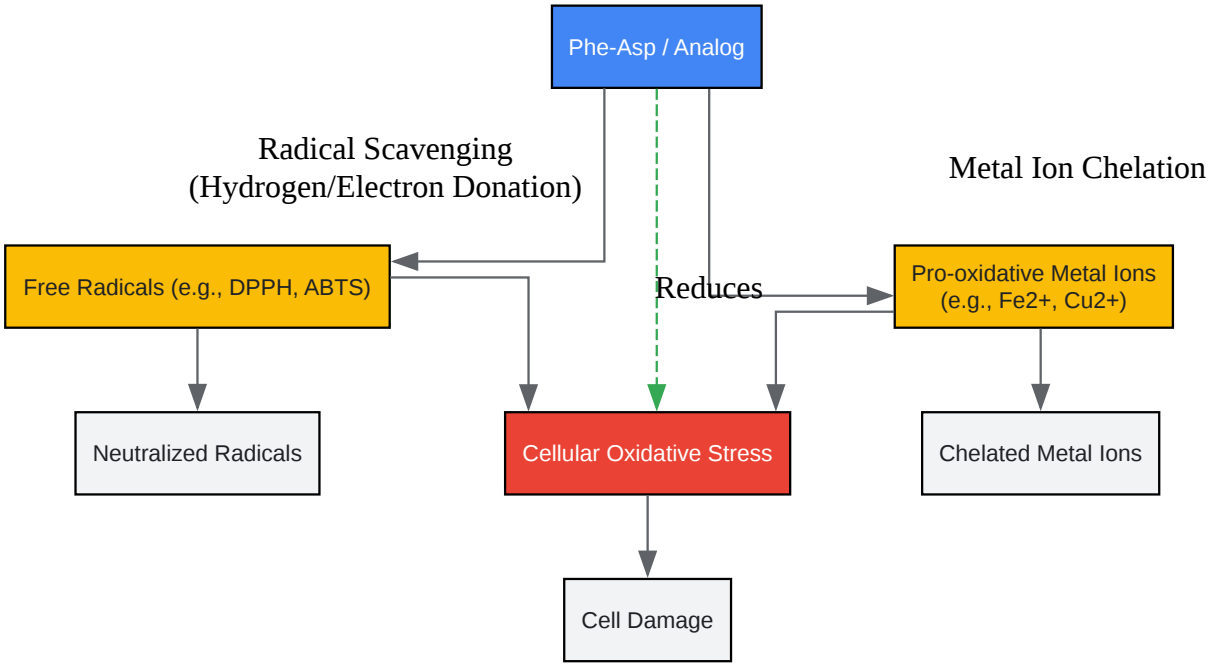
Phe-Asp is a known inhibitor of ACE, an enzyme that plays a crucial role in regulating blood pressure.[1] The inhibition of ACE by peptides is a key mechanism for their antihypertensive effects. The binding of inhibitory peptides to the active site of ACE prevents the conversion of angiotensin I to the potent vasoconstrictor angiotensin II.

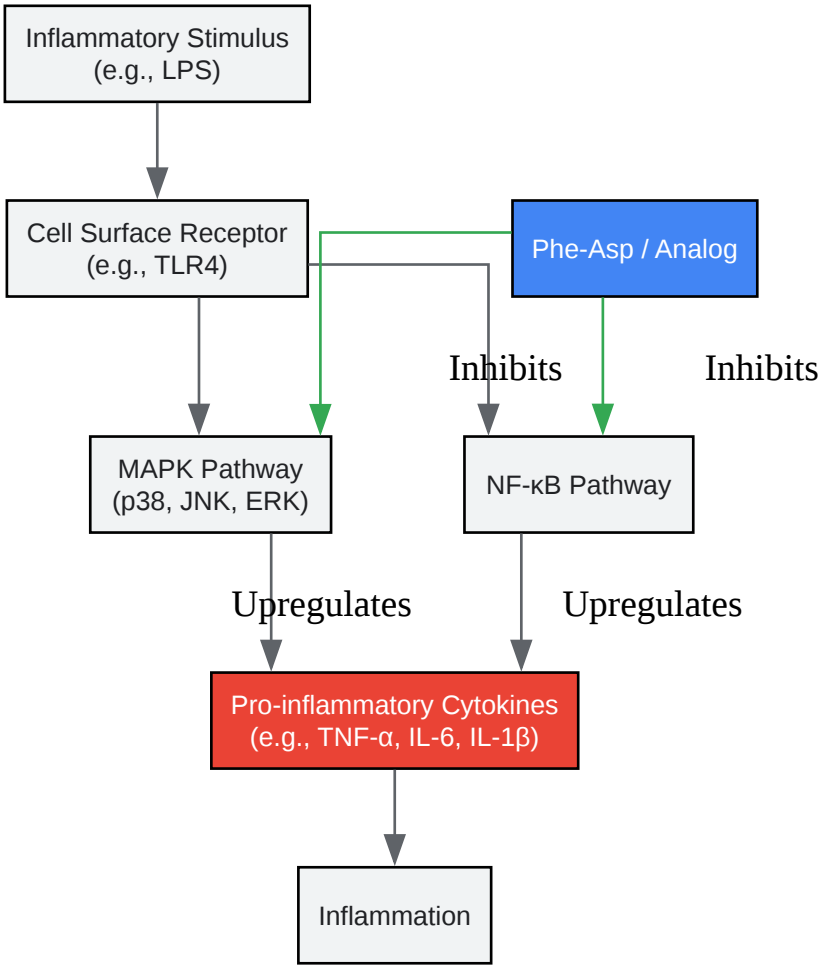
The inhibition of ACE triggers a cascade of downstream signaling events. The following diagram illustrates the generally accepted pathway.

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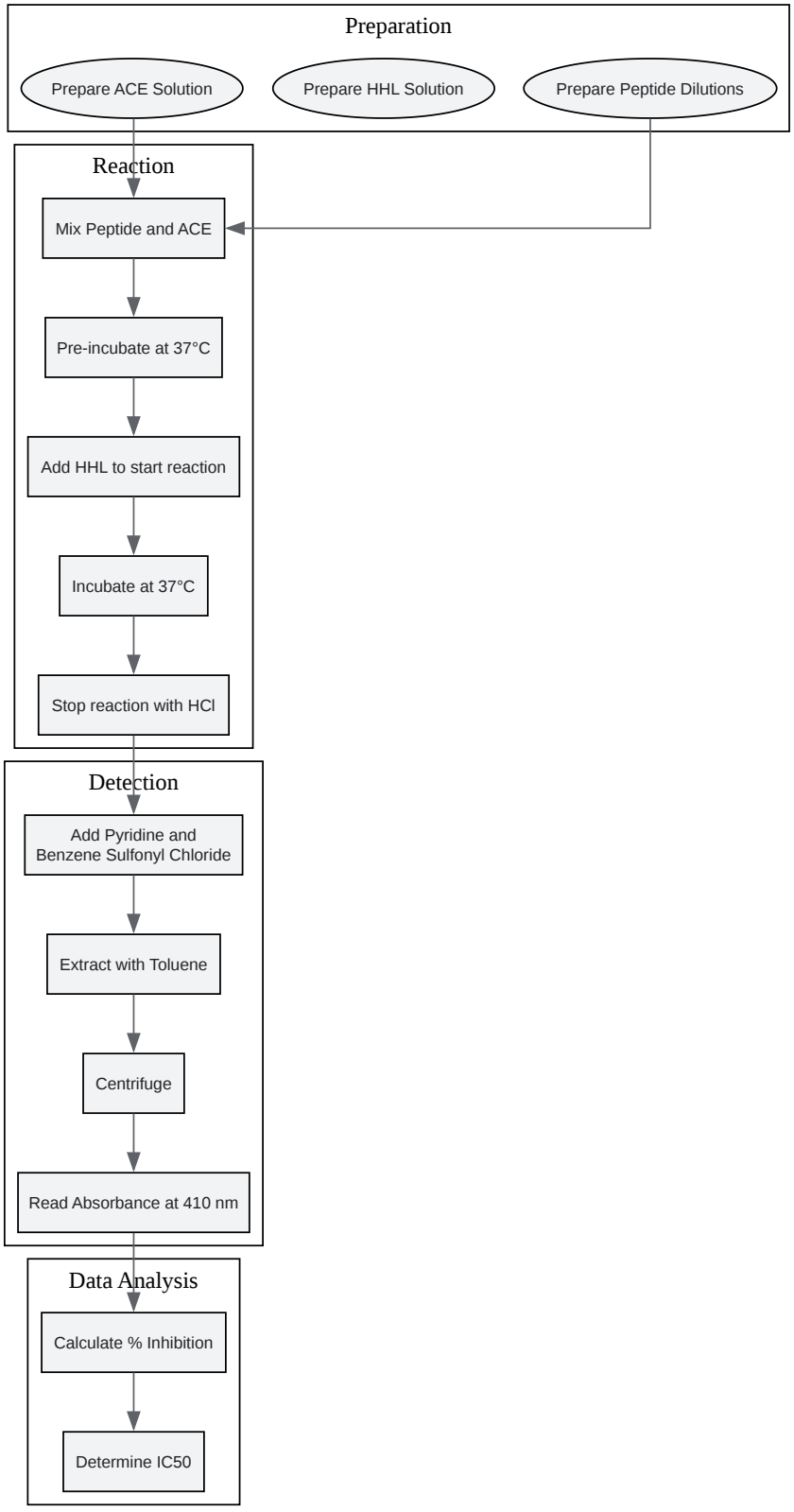


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References

- 1. caymanchem.com [caymanchem.com]
- 2. In Vitro Anti-Inflammatory and Antimicrobial Activities of Phenylpropanoids from Piper betle L. (Piperaceae) | Semantic Scholar [semanticscholar.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Identification and Free Radical Scavenging Activity of Oligopeptides from Mixed-Distillate Fermented Baijiu Grains and Soy Sauce Residue - PMC [pmc.ncbi.nlm.nih.gov]
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